

Essential Procedures for the Safe Disposal of 3-Fluoro-5-methylpyridine

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Compound of Interest

Compound Name: 3-Fluoro-5-methylpyridine

Cat. No.: B1302949

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like **3-Fluoro-5-methylpyridine** are paramount to ensuring laboratory safety and environmental compliance. This document provides a comprehensive, step-by-step guide for the safe disposal of **3-Fluoro-5-methylpyridine**, drawing from safety data for closely related compounds and general principles for halogenated organic waste.

Key Chemical and Safety Data

Quantitative data for **3-Fluoro-5-methylpyridine** and its close isomer, 2-Fluoro-5-methylpyridine, are summarized below. This information is critical for understanding the material's hazards and handling requirements.

Property	3-Fluoro-5-methylpyridine	2-Fluoro-5-methylpyridine
CAS Number	407-21-6	2369-19-9[1]
Molecular Formula	C ₆ H ₆ FN[2]	C ₆ H ₆ FN[1]
Molecular Weight	111.12 g/mol [2]	111.12 g/mol [1]
Appearance	Colorless to slight yellow liquid	No data available
Storage Temperature	0-8°C[3]	No data available
Hazards	Assumed to be a flammable liquid and harmful if swallowed, in contact with skin, or if inhaled, based on similar compounds.	Flammable liquid and vapor.[1]

Immediate Safety and Handling Protocols

Before beginning any disposal procedure, ensure all necessary personal protective equipment (PPE) is worn and that you are working in a well-ventilated area, preferably within a chemical fume hood.

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical splash goggles and a face shield.
- Hand Protection: Nitrile gloves.
- Body Protection: A lab coat.
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, a respirator may be necessary.

In Case of a Spill:

- Evacuate the immediate area.
- Wear appropriate PPE before attempting to clean the spill.

- Contain the spill using an inert absorbent material such as vermiculite or sand.
- Collect the absorbed material into a sealed, properly labeled container for hazardous waste disposal.[\[1\]](#)

Step-by-Step Disposal Procedure

The disposal of **3-Fluoro-5-methylpyridine** must be conducted in accordance with local, state, and federal regulations for hazardous waste. Never pour this chemical down the drain or dispose of it with regular trash.[\[4\]](#)

Step 1: Waste Collection and Segregation

- Collect waste **3-Fluoro-5-methylpyridine** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, leak-proof, and chemically compatible container.
- This compound is a halogenated organic substance and should be segregated into a waste stream for such chemicals. Do not mix with non-halogenated waste.

Step 2: Labeling of Waste Containers

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**3-Fluoro-5-methylpyridine**," and a list of all constituents with their approximate percentages if it is a mixture.

Step 3: Storage of Waste

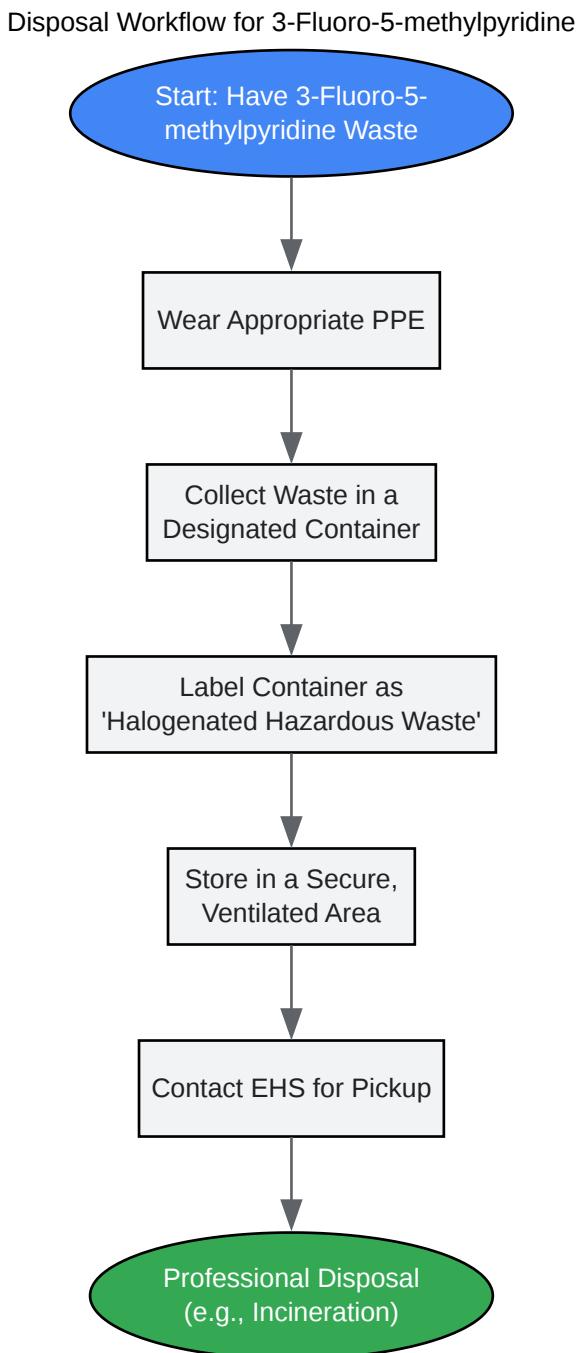
- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[1\]](#)
- The storage area should be equipped with fire extinguishers and spill kits.[\[4\]](#)

Step 4: Arranging for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and proper disposal.
- Disposal will likely involve incineration at a permitted hazardous waste facility.[\[4\]](#)

Disposal Decision-Making Workflow

The following diagram illustrates the logical steps to follow for the proper disposal of **3-Fluoro-5-methylpyridine**.



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Disposal Workflow

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